

Technical Support Center: Optimizing Grinding Time for Magnetic Separation of Ferronickel

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Compound of Interest

Compound Name: *Ferronickel*

Cat. No.: *B1172207*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing grinding time for the magnetic separation of **ferronickel**.

Troubleshooting Guides

Issue: Low Nickel and Iron Grade in the Concentrate

Possible Cause: Inadequate or excessive grinding time can lead to poor liberation of **ferronickel** particles from the gangue minerals or cause the over-grinding of valuable minerals, respectively.

Solutions:

- **Optimize Grinding Time:** The grinding time directly influences the particle size distribution of the roasted product. Prolonging the grinding time is generally beneficial for separating **ferronickel** particles.^[1] However, excessive grinding can lead to a decrease in nickel grade and recovery because extremely fine particles are difficult to collect during magnetic separation.^[1]
- **Particle Size Analysis:** Regularly monitor the particle size distribution (e.g., using D90 measurements) to ensure it aligns with the optimal range for your specific ore and magnetic separation setup. A common target is to achieve a particle size where the **ferronickel** is

sufficiently liberated from the surrounding matrix. For instance, a D90 of 26 μm has been shown to be effective.[\[2\]](#)

- **Microscopic Examination:** Visually inspect the ground material under a microscope to confirm the liberation of **ferronickel** particles. This can help determine if the current grinding time is sufficient to free the valuable minerals.

Issue: Low Nickel and Iron Recovery

Possible Cause: Similar to low grade, improper grinding time is a primary factor. If the grinding time is too short, **ferronickel** particles may not be fully liberated, leading to their loss in the tailings. Conversely, over-grinding can produce ultra-fine particles that are not effectively captured by the magnetic separator.

Solutions:

- **Systematic Grinding Time Study:** Conduct a series of experiments with varying grinding times while keeping other parameters constant. Analyze the nickel and iron recovery for each grinding duration to identify the optimal time. For example, one study found that increasing the grinding time from 2 to 12 minutes significantly improved nickel recovery from 93.89% to 97.76%.[\[1\]](#)
- **Adjust Magnetic Field Strength:** The magnetic field intensity should be optimized in conjunction with the grinding time. A field that is too weak may not capture all the **ferronickel** particles, while a field that is too strong might trap non-magnetic particles, thus lowering the grade.
- **Consider Wet vs. Dry Grinding:** The choice between wet and dry grinding can impact recovery rates. Wet grinding is often preferred as it can prevent over-grinding and improve the dispersion of particles for magnetic separation.

Frequently Asked Questions (FAQs)

Q1: What is the typical optimal grinding time for **ferronickel** magnetic separation?

The optimal grinding time can vary significantly depending on the specific characteristics of the laterite ore, the reduction roasting parameters, and the type of grinding mill used. However,

studies have reported optimal grinding times in the range of 4 to 12 minutes.[1][3] For instance, one study achieved a high-grade **ferronickel** concentrate with a grinding time of 240 seconds (4 minutes).[2][4] Another investigation identified 12 minutes as the optimal wet grinding time.[3]

Q2: How does grinding time affect the particle size of the **ferronickel** concentrate?

Grinding time is inversely related to particle size. As the grinding time increases, the particle size of the material decreases. For example, in one experiment, increasing the grinding time to 240 seconds reduced the D90 particle size to 26 μm . [2] Another study showed that at a grinding time of 2 minutes, the average particle size (D90) was 45.25 μm , which decreased to 19.43 μm after 12 minutes of grinding.[1]

Q3: Can over-grinding be detrimental to the magnetic separation process?

Yes, over-grinding can negatively impact the efficiency of magnetic separation. While finer grinding can improve the liberation of **ferronickel**, excessively fine particles can be difficult to capture by the magnetic separator, leading to a decrease in both grade and recovery.[1] This is because the magnetic force on very small particles may not be sufficient to overcome the hydrodynamic drag forces in the separator.

Q4: What is the relationship between grinding time, nickel grade, and nickel recovery?

Generally, as grinding time increases from an insufficient duration, both nickel grade and recovery will initially increase as the **ferronickel** particles are liberated. However, after reaching an optimal point, further increases in grinding time can lead to a decrease in both grade and recovery due to the generation of ultra-fine particles. Therefore, it is crucial to identify the optimal grinding time that provides the best balance between grade and recovery for a specific process.

Data Presentation

Table 1: Effect of Grinding Time on Particle Size

Grinding Time (minutes)	D90 Particle Size (µm)	Reference
2	45.25	[1]
4 (240 s)	26	[2]
12	19.43	[1]

Table 2: Influence of Grinding Time on Nickel Grade and Recovery

Grinding Time (minutes)	Nickel Grade (%)	Nickel Recovery (%)	Iron Grade (%)	Iron Recovery (%)	Reference
2	5.78	93.89	-	-	[1]
3	Low	Low	Low	Low	[3]
4 (240 s)	8.93	-	63.96	-	[2] [4]
12	8.15	97.76	64.28	-	[1]
12	8.39	98.54	67.70	71.73	[3]

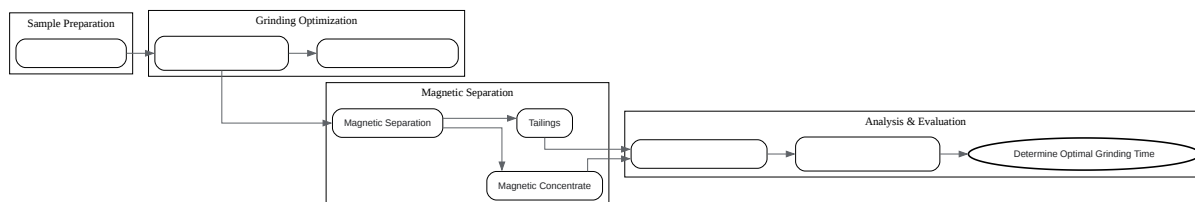
Experimental Protocols

Methodology for Determining Optimal Grinding Time

- Sample Preparation: Obtain a representative sample of the roasted laterite ore after the reduction process.
- Grinding:
 - Use a consistent mass of the roasted product for each grinding experiment.
 - Perform a series of grinding tests at different time intervals (e.g., 2, 4, 6, 8, 10, 12 minutes).
 - Ensure all other grinding parameters, such as mill speed and ball charge, are kept constant.

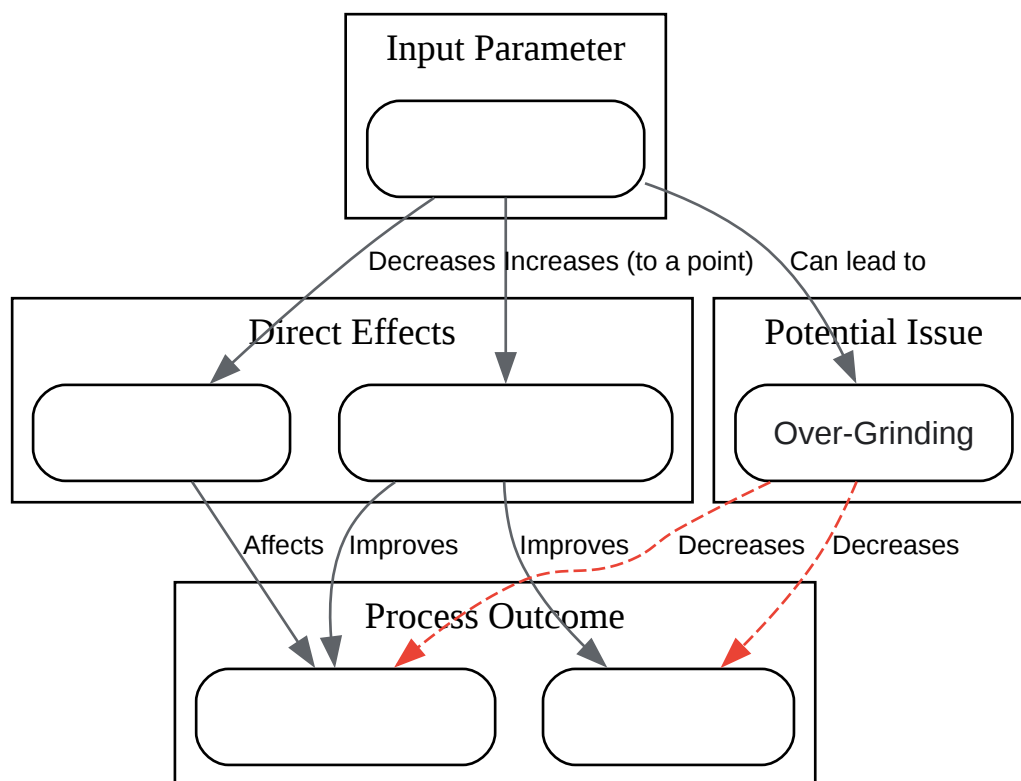
- Particle Size Analysis:
 - After each grinding interval, take a representative sample of the ground material.
 - Determine the particle size distribution using a laser particle size analyzer to obtain metrics like D90.
- Magnetic Separation:
 - Subject the ground material from each time interval to magnetic separation under consistent conditions (e.g., magnetic field strength, slurry density).
 - Collect the magnetic concentrate and the tailings separately.
- Chemical Analysis:
 - Analyze the nickel and iron content in the concentrate and tailings for each grinding time using appropriate analytical techniques (e.g., X-ray fluorescence - XRF, Inductively Coupled Plasma - ICP).
- Data Evaluation:
 - Calculate the nickel and iron grade and recovery for each grinding time.
 - Plot the grade and recovery as a function of grinding time to identify the optimal duration that yields the highest grade and recovery.

Visualizations



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Caption: Experimental workflow for optimizing grinding time.



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Caption: Relationship between grinding time and separation efficiency.

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References

- 1. mdpi.com [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. Extraction of Ferronickel Concentrate by Reduction Roasting-Magnetic Separation from Low Grade Laterite Nickel Ore under the Action of Compound Additives [jstage.jst.go.jp]
- 4. researchgate.net [researchgate.net]
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